

Methyl 4-hydroxypicolinate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Methyl 4-hydroxypicolinate

Cat. No.: B1642639

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CAS Number: 473269-77-1[1][2]

Introduction

Methyl 4-hydroxypicolinate is a heterocyclic organic compound belonging to the pyridine carboxylic acid ester family. Its structure, featuring a pyridine ring substituted with both a hydroxyl group and a methyl ester, makes it a molecule of significant interest in medicinal chemistry and drug discovery. The pyridine scaffold is a well-established "privileged" structure in pharmaceutical development, present in numerous FDA-approved drugs. This guide provides a comprehensive technical overview of **Methyl 4-hydroxypicolinate**, including its chemical properties, synthesis, potential mechanism of action as a kinase inhibitor, analytical characterization, and safety considerations. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and chemical synthesis.

Chemical and Physical Properties

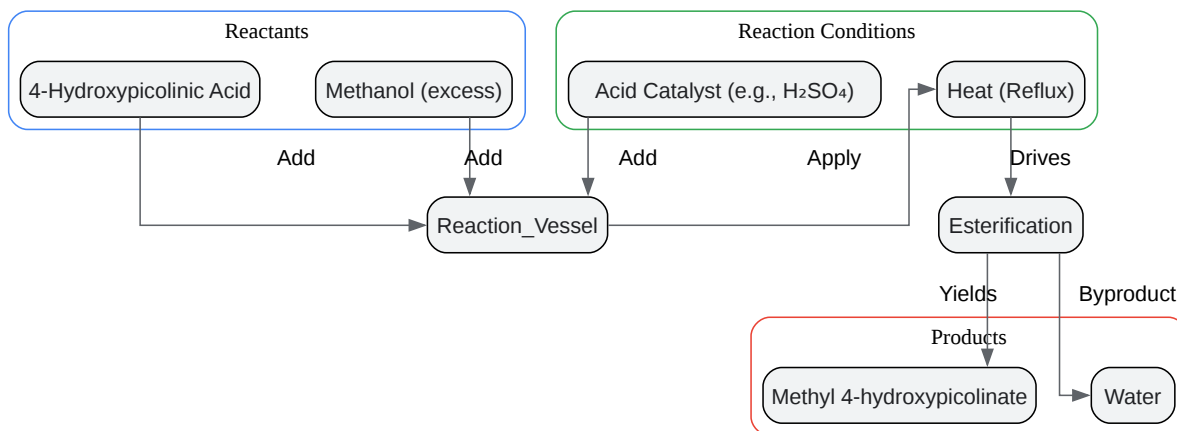
Methyl 4-hydroxypicolinate is a solid at room temperature with a molecular formula of $C_7H_7NO_3$ and a molecular weight of 153.14 g/mol. [1][2] A hydrochloride salt of this compound also exists with the CAS number 1256633-27-8.[3] Key physicochemical parameters are summarized in the table below. These properties are crucial for predicting its behavior in biological systems and for designing experimental protocols.

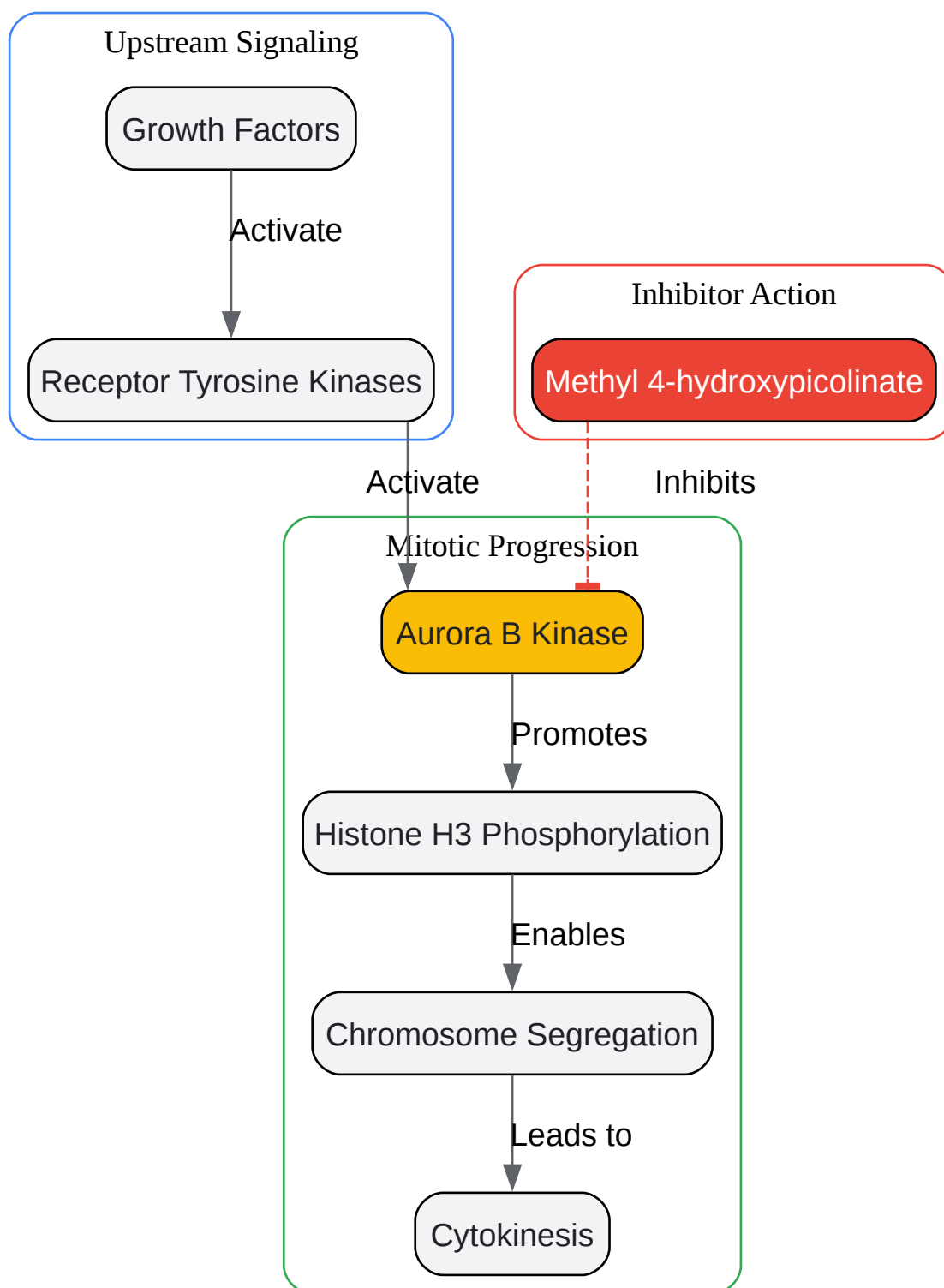
Property	Value	Source
CAS Number	473269-77-1	[1] [2]
Molecular Formula	C ₇ H ₇ NO ₃	[1] [2]
Molecular Weight	153.14 g/mol	[1] [2]
Topological Polar Surface Area (TPSA)	59.42 Å ²	[2]
LogP (calculated)	0.5738	[2]
Hydrogen Bond Acceptors	4	[2]
Hydrogen Bond Donors	1	[2]
Rotatable Bonds	1	[2]

Synthesis of Methyl 4-hydroxypicolinate

While a specific, detailed protocol for the synthesis of **Methyl 4-hydroxypicolinate** is not extensively documented in publicly available literature, a highly plausible and efficient method is the Fischer esterification of 4-hydroxypicolinic acid. This well-established reaction involves the acid-catalyzed esterification of a carboxylic acid with an alcohol.

Proposed Synthetic Workflow: Fischer Esterification





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References

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- 3. Methyl 4-Hydroxypicolinate hydrochloride | C₇H₈ClNO₃ | CID 74889918 - PubChem [pubchem.ncbi.nlm.nih.gov]
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